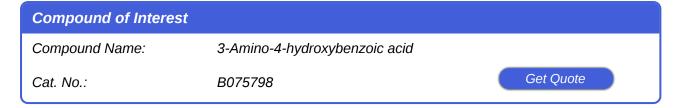


# Spectroscopic Analysis of 3-Amino-4hydroxybenzoic Acid: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the Fourier-Transform Infrared (FTIR) spectroscopy and Mass Spectrometry (MS) data for **3-Amino-4-hydroxybenzoic acid** (3,4-AHBA). It includes key spectral data, detailed experimental protocols for sample analysis, and a visual representation of the analytical workflow. This document is intended to serve as a comprehensive resource for researchers and professionals involved in the characterization and analysis of this compound.

## **Spectroscopic Data**

The following sections present the characteristic FTIR absorption bands and mass spectrometry fragmentation data for **3-Amino-4-hydroxybenzoic acid**.

#### FTIR Spectroscopy Data

The FTIR spectrum of **3-Amino-4-hydroxybenzoic acid** reveals the presence of its key functional groups. The data presented below is a compilation of expected absorption ranges for the functional moieties within the molecule.



Wavenumber (cm <sup>-1</sup> )	Functional Group	Vibration Mode	Intensity
3300-2500	O-H (Carboxylic Acid)	Stretching	Strong, Very Broad
3500-3300	O-H (Phenol)	Stretching	Strong, Broad
3400-3200	N-H (Amine)	Stretching	Medium
3100-3000	C-H (Aromatic)	Stretching	Medium to Weak
~1700-1680	C=O (Carboxylic Acid)	Stretching	Strong
1600-1585	C=C (Aromatic Ring)	Stretching	Medium
1500-1400	C=C (Aromatic Ring)	Stretching	Medium
~1300	C-O (Carboxylic Acid/Phenol)	Stretching	Strong
~1250	C-N (Amine)	Stretching	Medium

### **Mass Spectrometry Data**

Mass spectrometry of **3-Amino-4-hydroxybenzoic acid** provides crucial information about its molecular weight and fragmentation pattern, aiding in its identification and structural elucidation. The compound has a molecular formula of C<sub>7</sub>H<sub>7</sub>NO<sub>3</sub> and a molecular weight of approximately 153.14 g/mol .[1]

m/z Ratio	lon	Description
153	[M] <sup>+</sup>	Molecular Ion
136	[M-OH]+	Loss of a hydroxyl radical
108	[M-COOH]+	Loss of the carboxyl group

Note: The fragmentation pattern of aromatic carboxylic acids can be complex. The loss of a hydroxyl group ([M-17]) and the entire carboxyl group ([M-45]) are common fragmentation pathways.[2]



## **Experimental Protocols**

The following protocols outline standard procedures for the analysis of a solid sample like **3-Amino-4-hydroxybenzoic acid** using FTIR spectroscopy and mass spectrometry.

#### FTIR Spectroscopy Protocol (KBr Pellet Method)

This method is a common technique for obtaining high-quality infrared spectra of solid samples.

- Sample Preparation:
  - Weigh approximately 1-2 mg of the 3-Amino-4-hydroxybenzoic acid sample.
  - Add approximately 100-200 mg of dry potassium bromide (KBr) powder.
  - Thoroughly grind the mixture in an agate mortar and pestle until a fine, homogeneous powder is obtained.[3]
- Pellet Formation:
  - Transfer the powdered mixture into a pellet die.
  - Place the die into a hydraulic press and apply pressure to form a thin, transparent, or translucent pellet.[3]
- Spectral Acquisition:
  - Carefully remove the KBr pellet from the die and place it in the sample holder of the FTIR spectrometer.
  - Acquire a background spectrum of the empty sample compartment to correct for atmospheric and instrumental variations.
  - Acquire the sample spectrum. Typically, spectra are collected over a range of 4000-400 cm<sup>-1</sup>.

### Mass Spectrometry Protocol (LC-MS with ESI)



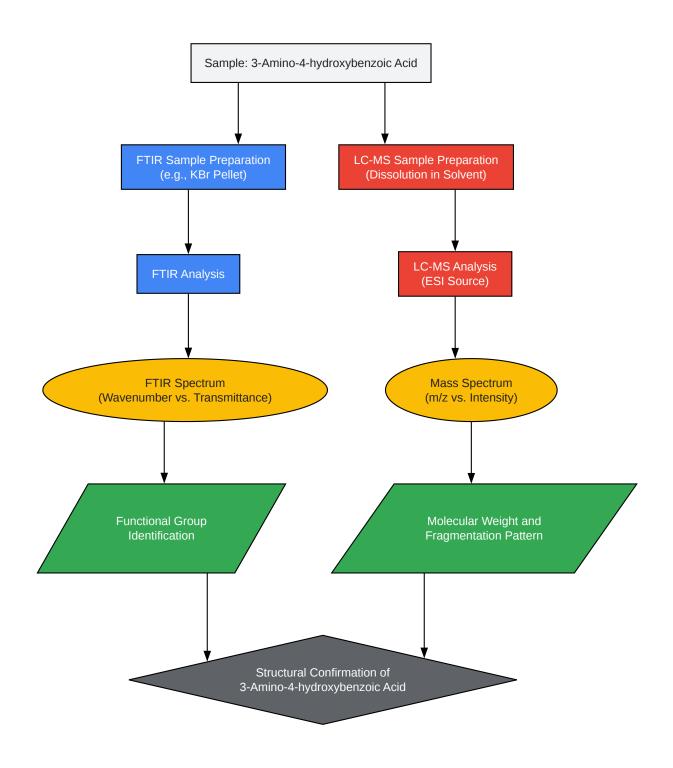
Liquid Chromatography-Mass Spectrometry (LC-MS) with Electrospray Ionization (ESI) is a powerful technique for the analysis of polar organic molecules like **3-Amino-4-hydroxybenzoic acid**.

- Sample Preparation:
  - Prepare a dilute solution of 3-Amino-4-hydroxybenzoic acid in a suitable solvent system, such as a mixture of acetonitrile and water. The mobile phase for LC-MS analysis of this compound may contain acetonitrile, water, and an acid like formic acid for MS compatibility.[4]
- Chromatographic Separation:
  - Inject the sample solution into an HPLC system equipped with a reverse-phase column (e.g., C18).
  - Develop a gradient elution method to achieve separation of the analyte from any impurities.
- Mass Spectrometric Detection:
  - The eluent from the HPLC is directed into the electrospray ionization (ESI) source of the mass spectrometer.
  - The ESI source generates gas-phase ions of the analyte.
  - The mass spectrometer is typically operated in both positive and negative ion modes to obtain comprehensive data.
  - Acquire full scan mass spectra to determine the molecular weight of the parent compound and tandem mass spectra (MS/MS) to elucidate its fragmentation pattern.

### **Analytical Workflow Visualization**

The following diagram illustrates a typical workflow for the comprehensive analysis of **3-Amino-4-hydroxybenzoic acid** using both FTIR and Mass Spectrometry.





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Caption: Analytical workflow for 3-Amino-4-hydroxybenzoic acid.



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